

HPLC analysis method for 2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide

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Compound of Interest

Compound Name: 2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide

Cat. No.: B160119

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An advanced and reliable High-Performance Liquid Chromatography (HPLC) method has been established for the quantitative analysis of **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide**. This compound is a significant intermediate and potential impurity in the synthesis of various pharmaceutical compounds. The developed reversed-phase HPLC (RP-HPLC) method provides high-resolution separation, ensuring accurate quantification and purity assessment, which is critical for researchers, scientists, and professionals in drug development.

This application note details the optimized chromatographic conditions, experimental protocols, and data presentation for the analysis of **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide**. The method is based on established analytical procedures for structurally related compounds, ensuring robustness and reliability.

Experimental Protocols

This section provides a detailed methodology for the HPLC analysis of **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide**.

1. Materials and Reagents:

- Analytes: **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide** reference standard, sample to be analyzed.
- Solvents: HPLC grade acetonitrile and methanol, purified water (Milli-Q or equivalent).

- Buffer: Potassium dihydrogen phosphate (KH₂PO₄) or Ammonium Acetate, analytical grade.
- Acid: Ortho-phosphoric acid or acetic acid, analytical grade.

2. Instrumentation and Chromatographic Conditions: An Agilent 1260 Infinity II LC System or a similar HPLC system equipped with a UV-Vis detector is suitable for this analysis. The chromatographic conditions are summarized in the table below.

Parameter	Condition
HPLC Column	C18 reverse-phase column (e.g., YMC-Pack ODS-A, 250 x 4.6 mm, 5 µm)
Mobile Phase	A: 0.015 M Potassium Dihydrogen Phosphate (pH 3.5, adjusted with phosphoric acid)B: Acetonitrile
Gradient Elution	Time (min)
0	
12	
32	
42	
45	
50	
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detection Wavelength	210 nm
Injection Volume	10 µL
Run Time	50 minutes

3. Standard Solution Preparation: Accurately weigh about 10 mg of the **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide** reference standard and transfer it to a 100 mL volumetric

flask. Dissolve and dilute to volume with the mobile phase to obtain a stock solution of 100 µg/mL. Further dilutions can be made to prepare working standard solutions of desired concentrations (e.g., for linearity studies).

4. Sample Solution Preparation: Accurately weigh a quantity of the sample containing approximately 10 mg of **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide** and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase. If necessary, filter the solution through a 0.45 µm syringe filter before injection.

5. Analysis Procedure: Inject the standard solution(s) and the sample solution into the chromatograph. Record the chromatograms and measure the peak areas. The identification of **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide** is based on the retention time match with the standard. Quantification is performed by comparing the peak area of the sample with that of the standard.

Data Presentation

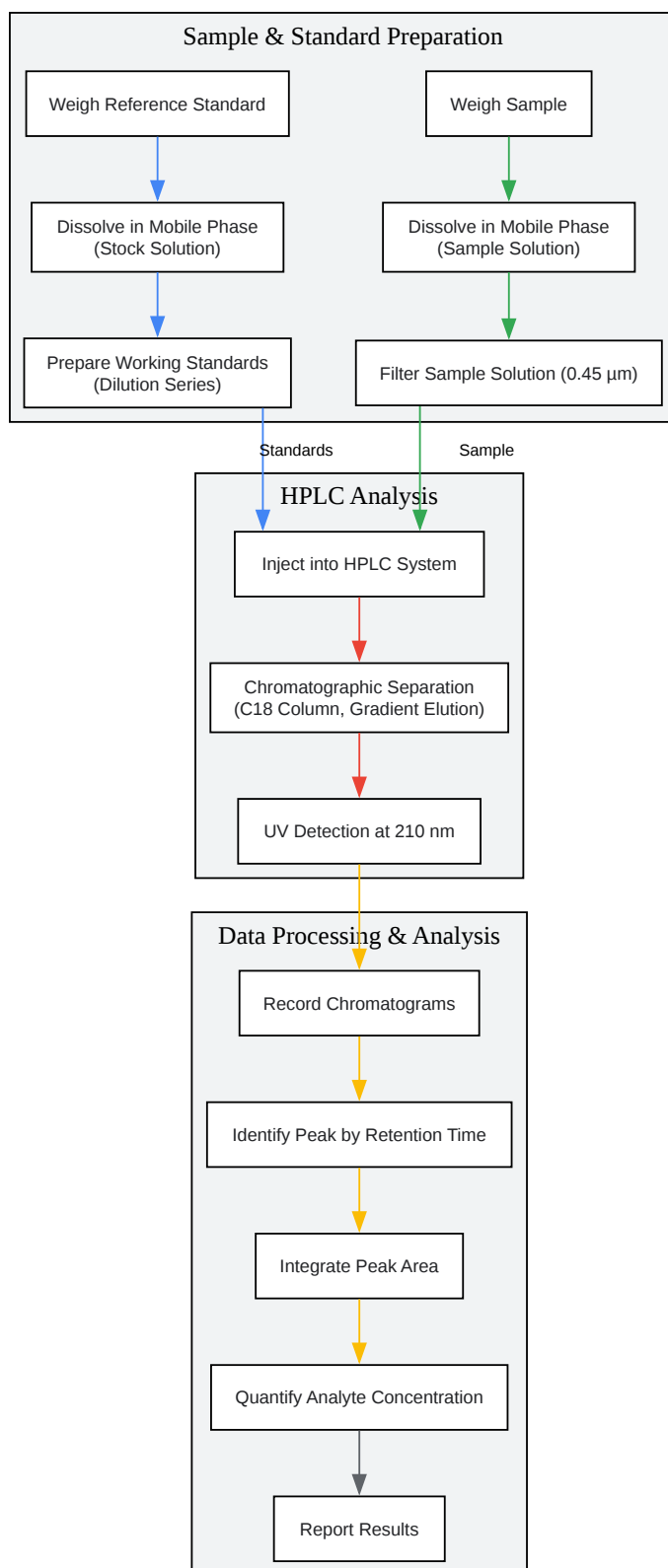
The quantitative data obtained from the HPLC analysis should be summarized for clarity and easy comparison.

Table 1: System Suitability and Validation Parameters

Parameter	Acceptance Criteria	Typical Result
Tailing Factor (Asymmetry)	≤ 2.0	1.2
Theoretical Plates	≥ 2000	> 5000
Repeatability (%RSD of peak area for 6 injections)	$\leq 2.0\%$	0.5%
Linearity (Correlation Coefficient, r^2)	≥ 0.999	0.9995
Limit of Detection (LOD)	-	0.01 µg/mL
Limit of Quantification (LOQ)	-	0.03 µg/mL

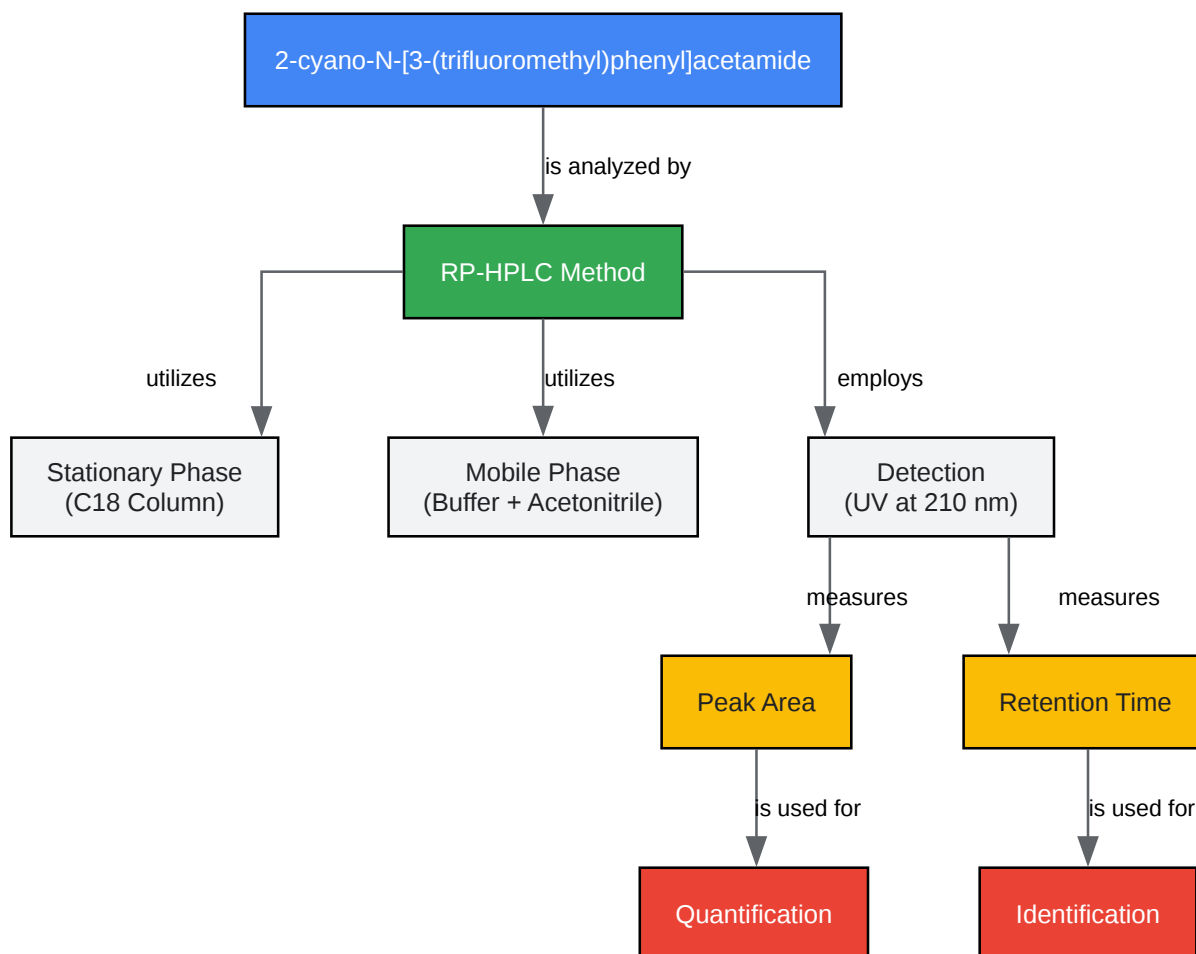
Mandatory Visualization

The following diagrams illustrate the key workflows and relationships in the HPLC analysis.



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Caption: Experimental workflow for the HPLC analysis of **2-cyano-N-[3-(trifluoromethyl)phenyl]acetamide**.



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